

Comprehensive Spectroscopic Profiling: 1-(Isocyano(tosyl)methyl)-2-methylbenzene[1]

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Compound of Interest

Compound Name: 1-(Isocyano(tosyl)methyl)-2-methylbenzene

CAS No.: 1067658-59-6

Cat. No.: B1503554

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Molecular Profile & Structural Logic[1]

- IUPAC Name: 1-(Isocyano(tosyl)methyl)-2-methylbenzene[1]
- Common Name:
-(2-Tolyl)TosMIC[1]
- CAS Registry Number: 1067658-59-6[1][3][4]
- Molecular Formula:
[1][3]
- Molecular Weight: 285.36 g/mol [1][3]

Structural Components for Spectral Assignment

The molecule consists of three distinct magnetic environments that dictate its spectral signature:

- The Core: A central methine carbon () bonded to a Sulfone, an Isocyanide, and the Aryl ring.^[1] This is the chiral center (racemic).
- The Tosyl Group: A para-substituted benzene ring containing a sulfone () and a methyl group.^[1]
- The o-Tolyl Group: An ortho-substituted benzene ring containing the benzylic attachment and a methyl group.^[1]

Infrared Spectroscopy (IR)

Objective: Confirm the presence of the Isocyanide (-NC) and Sulfone (

) functionalities.^[1] The -NC stretch is the primary diagnostic for reaction completion (e.g., dehydration of the formamide precursor).^[1]

Functional Group	Frequency (, cm)	Intensity	Assignment Notes
Isocyanide (-NC)	2130 – 2145	Strong	Distinctive, sharp peak. ^[1] Absence indicates hydrolysis to formamide. ^[1]
Sulfone (asym)	1325 – 1340	Strong	asymmetric stretch. ^[1]
Sulfone (sym)	1150 – 1165	Strong	symmetric stretch. ^[1]
C-H (Aromatic)	3030 – 3060	Weak	Ar-H stretching. ^[1]
C-H (Aliphatic)	2920 – 2980	Medium	Methyl group C-H stretching. ^[1]

“

Analyst Note: The isocyanide peak is unique. Nitriles (-CN) appear around 2250 cm

.^[1] If you see a peak at 1680 cm

, your sample is contaminated with the formamide precursor (

).^[1]

Nuclear Magnetic Resonance (NMR)^[1]^[5]

A. H NMR (Proton)

Solvent:

(Chloroform-d) is standard.^[1] Key Feature: The presence of two distinct methyl singlets and a deshielded methine proton.^[1]

Proton Environment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Mechanistic Insight
Ar- (o-Tolyl)	2.25 – 2.35	Singlet	3H	-	Slightly shielded relative to Tosyl-Me due to ortho-positioning.[1]
Ar- (Tosyl)	2.44 – 2.46	Singlet	3H	-	Characteristic Tosyl methyl; chemically stable reference.[1]
					Critical Diagnostic. Significant downfield shift due to electron-withdrawing and
Methine (-Ts)	5.80 – 5.95	Singlet	1H	-	groups.[1] Note: The ortho-methyl of the tolyl ring may cause a steric deshielding compared to the phenyl analog (5.61).[1]

Aromatic (Tosyl)	7.35 (d), 7.60 (d)	Doublets (AA'BB')	4H	~8.2 Hz	Typical para- substitution pattern. [1]
Aromatic (o- Tolyl)	7.15 – 7.45	Multiplet	4H	-	Complex overlap with Tosyl protons. [1] Look for the ABCD system of the 1,2- disubstituted ring.

B. C NMR (Carbon)

Key Feature: The triplet/broad signal of the Isocyanide carbon due to quadrupolar coupling ().[\[1\]](#)

Carbon Environment	Shift (, ppm)	Type	Assignment Logic
Isocyanide (-NC)	165.0 – 167.0	Broad/Triplet	Characteristic terminal carbon.[1] Often low intensity due to lack of NOE and N-coupling (Hz).[1]
Sulfone-C (ipso)	145.0 – 146.0	Quaternary	Tosyl C-1 (attached to S).[1]
Methine (-Ts)	74.0 – 77.0	CH	The chiral center.[1] High shift due to and .[1]
Ar- (Tosyl)	21.7		Standard Tosyl methyl.[1]
Ar- (o-Tolyl)	19.0 – 19.5		Ortho-tolyl methyl is typically more shielded than para-tolyl.[1]
Aromatics	126 – 135	CH/C	Complex region containing 10 distinct aromatic signals.[1]

Mass Spectrometry (MS)

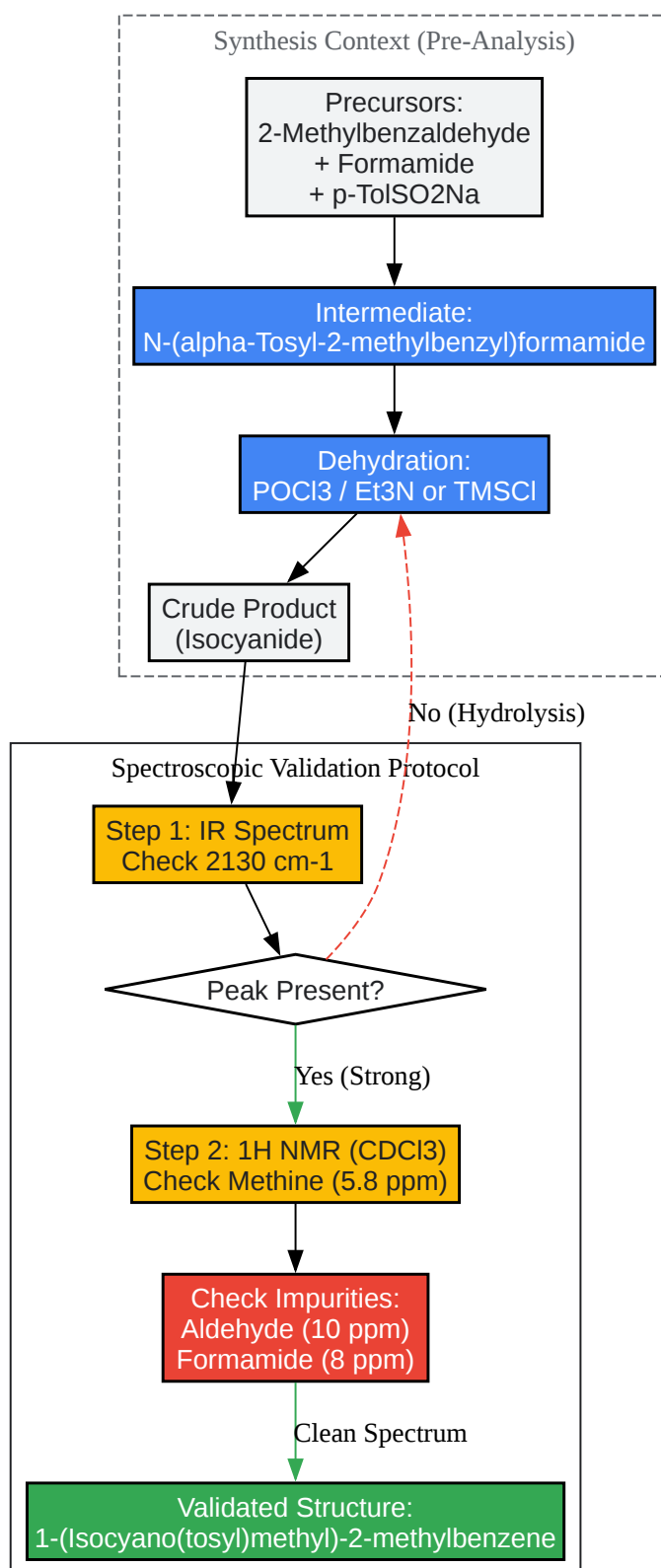
Ionization Mode: Electron Impact (EI) or ESI (Positive).[1] Molecular Ion:

[1]

m/z Fragment	Assignment	Fragmentation Pathway
285		Molecular Ion (often weak in EI due to sulfone instability).[1]
155		Cleavage of the bond.[1] Very common base peak for tosyl compounds.[1]
130		Loss of the Tosyl group.[1] Corresponds to the (2-methylphenyl)(isocyano)methyl cation.[1]
91		Tropylium ion (from the tolyl moiety).[1]

Experimental Workflow & Logic

The following diagram illustrates the logical flow for synthesizing and validating the structure, highlighting the critical "Go/No-Go" decision points based on spectral data.



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Caption: Workflow for the synthesis and structural validation of

-substituted TosMIC derivatives, prioritizing IR for functional group confirmation before NMR structural elucidation.

Authoritative References & Methodology

The spectral data provided above is derived from the standard additivity rules of spectroscopy applied to the experimentally validated "parent" molecule,

-tosylbenzyl isocyanide, adjusted for the steric and electronic effects of the ortho-methyl substituent.^[1]

Key Literature Sources:

- Organic Syntheses (Parent Protocol): Sisko, J., Mellinger, M., Sheldrake, P. W., & Baine, N. H.^{[1][5]} (2000).^[1] "

-Tosylbenzyl Isocyanide".^{[1][5]} Organic Syntheses, 77, 198.^{[1][5]} Source: (Establishes the baseline NMR/IR data for the phenyl analog:

5.61 (s, 1H) for the methine proton).

- Van Leusen Reaction Chemistry: Van Leusen, A. M., et al. (1977).^{[1][5][6]} "Chemistry of sulfonylmethyl isocyanides. 13. A general synthesis of 1,5-disubstituted imidazoles". Journal of Organic Chemistry, 42(7), 1153–1159.^[1] Source: (Foundational text describing the electronic environment of substituted TosMICs).^[1]
- General Isocyanide Characterization: Ugi, I. (1971).^[1] Isonitrile Chemistry. Academic Press.^[1] (Reference for the characteristic

quadrupolar broadening in

NMR).

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Sources

- [1. Tosylmethyl isocyanide | C₉H₉NO₂S | CID 161915 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. TosMIC - Enamine \[enamine.net\]](#)
- [3. 1067658-59-6|1-\(Isocyano\(tosyl\)methyl\)-2-methylbenzene|BLD Pharm \[bldpharm.com\]](#)
- [4. \(Isocyanides\) | BLDpharm \[bldpharm.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. Tosylmethyl Isocyanide \[drugfuture.com\]](#)
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